

# 1-Bromo-2-ethylbenzene structural formula

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## Compound of Interest

Compound Name: 1-Bromo-2-ethylbenzene

Cat. No.: B162476

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## An In-depth Technical Guide to 1-Bromo-2-ethylbenzene

This technical guide provides a comprehensive overview of **1-Bromo-2-ethylbenzene** (o-Bromoethylbenzene), a key aromatic halogenated compound. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document details its chemical and physical properties, spectroscopic data, and a detailed experimental protocol for its synthesis via the Sandmeyer reaction.

## Chemical Structure and Identification

**1-Bromo-2-ethylbenzene** is an organic compound where an ethyl group and a bromine atom are substituted at the ortho positions of a benzene ring.

- IUPAC Name: **1-bromo-2-ethylbenzene**[\[1\]](#)
- Synonyms: o-Bromoethylbenzene, 2-Ethylbromobenzene[\[1\]](#)
- CAS Number: 1973-22-4[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula:  $C_8H_9Br$ [\[2\]](#)[\[4\]](#)

## Physicochemical Properties

**1-Bromo-2-ethylbenzene** is a colorless to light yellow liquid under standard conditions.[\[2\]](#)[\[4\]](#) It is characterized by its limited solubility in water but good solubility in common organic solvents such as ethers and hexane, owing to its predominantly nonpolar structure.[\[2\]](#)

| Property         | Value   | Reference |
|------------------|---|-----------|
| Molecular Weight | 185.06 g/mol  | [1][3]    |
| Appearance       | Clear colorless to light yellow liquid                  | [2][4]    |
| Boiling Point    | 199 °C (lit.)   | [3]       |
| Melting Point    | -56 °C  | [4]       |
| Density          | 1.338 g/mL at 25 °C (lit.)                              | [3]       |
| Refractive Index | n <sub>20/D</sub> 1.549 (lit.)                          | [3]       |
| Flash Point      | 77 °C (closed cup)                                      |           |
| Vapor Pressure   | 0.471 mmHg at 25 °C                                     | [4]       |
| Solubility       | Sparingly soluble in water; soluble in organic solvents | [2]       |

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **1-Bromo-2-ethylbenzene**. The following tables summarize its characteristic nuclear magnetic resonance (NMR) data.

### <sup>3</sup>H NMR Spectroscopy

| Chemical Shift (δ) ppm | Multiplicity  | Integration | Assignment         |
|------------------------|---------------|-------------|--------------------|
| 1.21                   | Triplet (t)   | 3H          | -CH <sub>3</sub>   |
| 2.74                   | Doublet (d)   | 2H          | -CH <sub>2</sub> - |
| 7.03                   | Multiplet (m) | 1H          | Aromatic CH        |
| 7.20                   | Multiplet (m) | 2H          | Aromatic CH        |
| 7.50                   | Doublet (d)   | 1H          | Aromatic CH        |

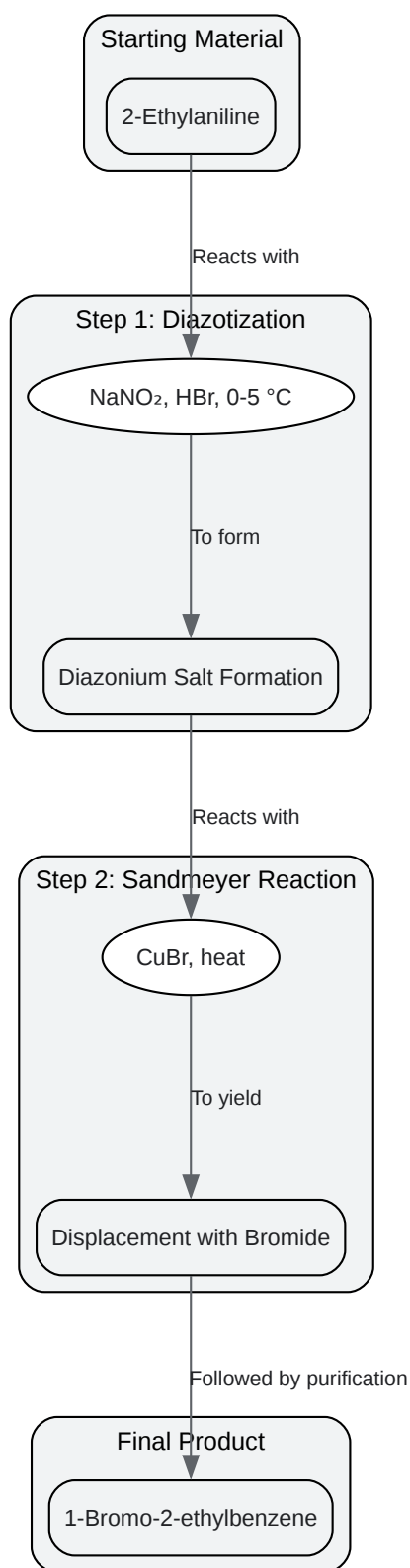
## <sup>13</sup>C NMR Spectroscopy

| Chemical Shift (δ) ppm |
|------------------------|
| 15                     |
| 30                     |
| 124                    |
| 127                    |
| 130                    |
| 133                    |
| 144                    |

## Synthesis of 1-Bromo-2-ethylbenzene

The synthesis of **1-Bromo-2-ethylbenzene** is effectively achieved through a Sandmeyer reaction, which involves the diazotization of an aromatic amine followed by displacement with a halide.<sup>[5]</sup> This method provides a reliable route for introducing a bromine atom at a specific position on the benzene ring, which is not easily accomplished by direct bromination of ethylbenzene due to the formation of multiple isomers.<sup>[6][7]</sup>

The logical workflow for the synthesis is outlined below:



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Caption: Synthesis workflow for **1-Bromo-2-ethylbenzene** via Sandmeyer reaction.

## Experimental Protocol: Synthesis via Sandmeyer Reaction

This protocol is adapted from established procedures for Sandmeyer reactions.[8]

Materials:

- 2-Ethylaniline
- Sodium nitrite ( $\text{NaNO}_2$ )
- 48% Hydrobromic acid (HBr)
- Copper(I) bromide (CuBr)
- Ice
- Diethyl ether
- 5% Sodium hydroxide solution
- Anhydrous calcium chloride ( $\text{CaCl}_2$ )

Procedure:

- Diazotization of 2-Ethylaniline:
  - In a flask, cool a mixture of 2-ethylaniline (1 mole) and 48% hydrobromic acid (2.5 moles) to 0 °C in an ice bath.
  - Prepare a solution of sodium nitrite (1 mole) in water.
  - Slowly add the sodium nitrite solution to the 2-ethylaniline mixture, maintaining the temperature below 5 °C with constant stirring and the addition of small pieces of ice.
  - The completion of diazotization can be confirmed by testing with starch-iodide paper (a blue color indicates excess nitrous acid).

- Sandmeyer Reaction:
  - In a separate flask equipped with a condenser, heat a mixture of copper(I) bromide (0.55 mole) and 48% hydrobromic acid (80 ml) to boiling.
  - Slowly add the prepared cold diazonium salt solution to the boiling CuBr/HBr mixture. The product, **1-Bromo-2-ethylbenzene**, will begin to distill over with the steam.
- Purification:
  - Collect the distillate. Separate the organic layer.
  - Wash the organic layer sequentially with concentrated sulfuric acid, water, 5% sodium hydroxide solution, and finally with water.
  - Dry the crude product over anhydrous calcium chloride.
  - Purify the final product by fractional distillation to obtain pure **1-Bromo-2-ethylbenzene**.

## Applications in Research and Development

**1-Bromo-2-ethylbenzene** serves as a valuable intermediate in organic synthesis. The presence of the bromine atom allows for a variety of subsequent chemical transformations, including nucleophilic substitution and cross-coupling reactions, making it a versatile building block in the synthesis of more complex molecules.<sup>[2][3]</sup> It is particularly useful in the development of pharmaceuticals and agrochemicals.<sup>[2]</sup>

## Safety and Handling

**1-Bromo-2-ethylbenzene** is irritating to the eyes, respiratory system, and skin. It is also considered toxic to aquatic organisms and may have long-term adverse effects in the aquatic environment. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator, should be worn when handling this chemical. It should be stored in a cool, dry, and well-ventilated area.

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